

A Comparative Guide to the Reproducibility of SRA880 Experimental Results

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Compound of Interest		
Compound Name:	SRA880	
Cat. No.:	B1681101	Get Quote

For researchers, scientists, and drug development professionals, the reproducibility of experimental findings is paramount. This guide provides a comparative analysis of the experimental data for **SRA880**, a selective somatostatin sst(1) receptor antagonist, and other alternatives, supported by detailed experimental protocols and visual workflows to ensure clarity and reproducibility.

Executive Summary

SRA880 is the first non-peptide, selective antagonist for the somatostatin sst(1) receptor.[1] It exhibits high affinity for the sst(1) receptor across multiple species and acts as a competitive antagonist.[1] This guide compares the in vitro performance of **SRA880** with a potent class of alternative sst(1) antagonists, the ergoline derivatives, and details the experimental methodologies for key assays. Furthermore, it outlines the in vivo experimental workflow for investigating the synergistic antidepressant effects of **SRA880** when co-administered with imipramine.

Data Presentation: In Vitro Comparison of sst(1) Receptor Antagonists

The following tables summarize the quantitative data on the binding affinity and functional antagonism of **SRA880** and a representative ergoline derivative.

Table 1: Radioligand Binding Affinity



Compound	Receptor	Species	pKd (affinity constant)
SRA880	Native sst(1)	Rat, Mouse, Monkey, Human Cerebral Cortex	7.8 - 8.6[1]
SRA880	Recombinant Human sst(1)	Human	8.0 - 8.1[1]
Ergoline Derivative	Recombinant Human sst(1)	Human	> 9[2]

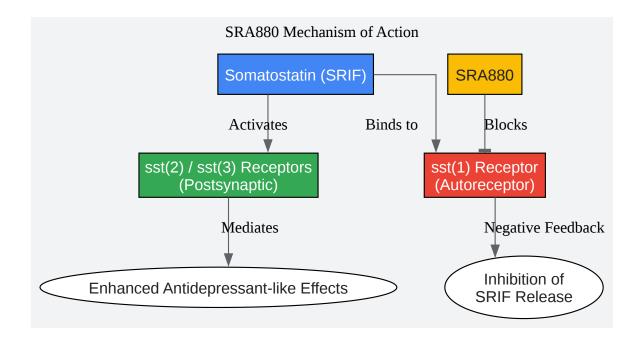
Table 2: Functional Antagonist Activity

Compound	Assay	pKB (antagonist equilibrium constant)
SRA880	SRIF-induced inhibition of forskolin-stimulated cAMP accumulation	7.5 - 7.7[1]
SRA880	SRIF-stimulated GTPyS binding	7.5 - 7.7[1]
SRA880	SRIF-stimulated luciferase gene expression	7.5 - 7.7[1]

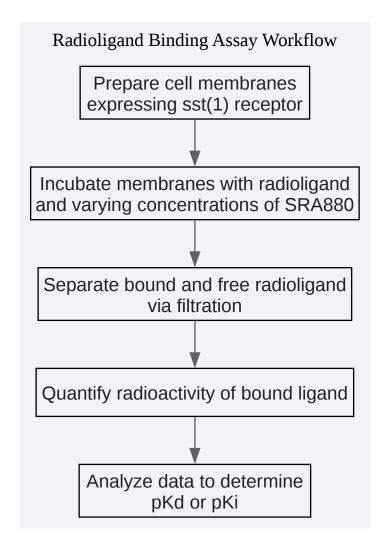
Signaling Pathway and Experimental Workflows

To facilitate a deeper understanding of the experimental processes and the underlying biological mechanisms, the following diagrams are provided.

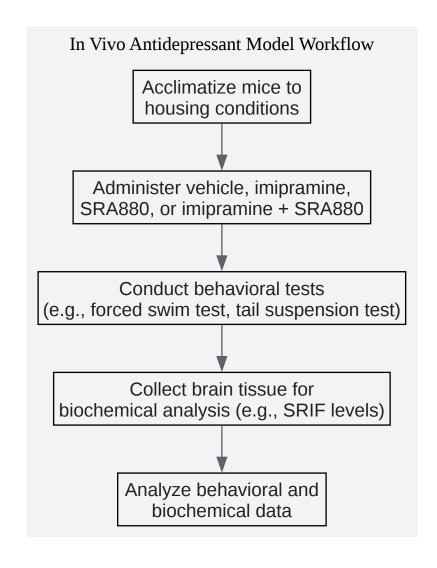












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References

- 1. SRA880, in vitro characterization of the first non-peptide somatostatin sst(1) receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Ergoline derivatives as highly potent and selective antagonists at the somatostatin sst 1 receptor PubMed [pubmed.ncbi.nlm.nih.gov]



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